

Personal protective equipment for handling LU-002i

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Essential Safety and Handling Guide for LU-002i

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **LU-002i**, a subunit-selective human proteasome β2c and β2i inhibitor.

This document provides immediate and essential safety protocols for laboratory personnel working with **LU-002i**. Adherence to these guidelines is critical to ensure personal safety and proper disposal of hazardous materials.

Immediate Safety and Logistical Information

LU-002i is a potent research chemical that requires careful handling to minimize exposure risks. The following table summarizes its key physical and chemical properties for quick reference.



Property	Value
Chemical Name	LU-002i
CAS Number	1838705-22-8[1]
Molecular Formula	C35H52N4O7[1]
Molecular Weight	640.81 g/mol [1]
Appearance	White to off-white solid[1]
Solubility	Soluble in DMSO (≥ 100 mg/mL)[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month

Personal Protective Equipment (PPE) for Handling LU-002i

A thorough risk assessment should be conducted before handling **LU-002i**. The following PPE is mandatory to prevent accidental exposure.

- Eye and Face Protection: Chemical safety goggles with side shields are required at all times. In situations with a splash hazard, a face shield must be worn in addition to safety goggles.
- Hand Protection: Chemically resistant gloves, such as nitrile, are required. Double gloving is recommended, particularly when handling stock solutions. Gloves must be changed immediately if contaminated.
- Body Protection: A fully buttoned lab coat must be worn to protect skin and clothing.
- Respiratory Protection: Work with LU-002i powder or solutions should be conducted in a
 certified chemical fume hood to avoid inhalation. If there is a risk of aerosolization outside of
 a fume hood, a NIOSH-approved respirator is necessary.

Experimental Protocols

Solution Preparation:



- Ensure all required PPE is correctly worn.
- All handling of the solid compound and preparation of stock solutions must be performed in a certified chemical fume hood.
- Carefully weigh the desired amount of LU-002i powder.
- To prevent aerosolization, slowly add the solvent (e.g., DMSO) to the powder.
- Gently mix the solution until the solid is fully dissolved.
- Clearly label the container with the compound name, concentration, solvent, and date of preparation.

Operational and Disposal Plans

Proper disposal of **LU-002i** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

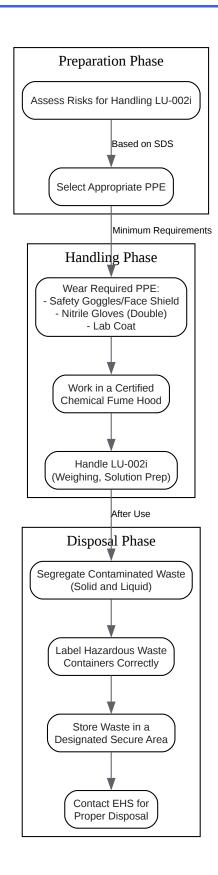
- Solid Waste: All disposable materials contaminated with LU-002i, including pipette tips, tubes, and gloves, must be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated media should be collected in a clearly labeled, sealed hazardous waste container. Do not pour down the drain.

Disposal Procedure:

- Segregate solid and liquid waste into separate, compatible, and clearly labeled hazardous waste containers.
- Store waste containers in a designated, secure, and well-ventilated area.
- Follow your institution's guidelines for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for specific procedures.

Mandatory Visualizations

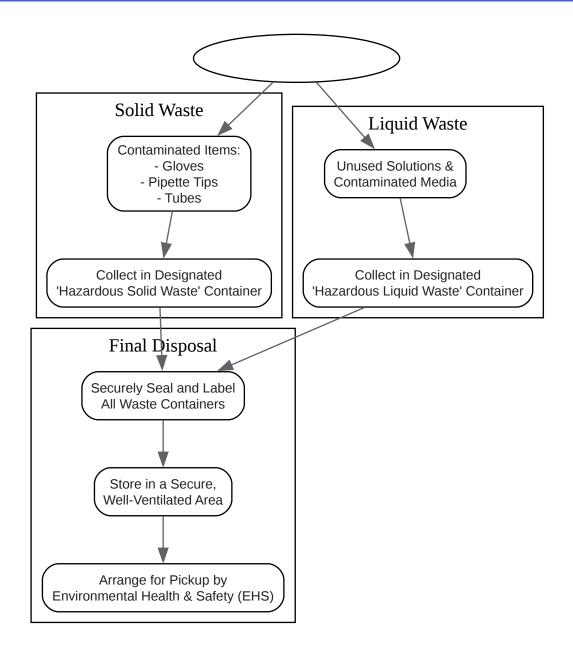




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Caption: Workflow for PPE Selection and Use when Handling LU-002i.





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References

• 1. medchemexpress.com [medchemexpress.com]







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